

"Isononyl alcohol" environmental fate and biodegradability

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Compound of Interest

Compound Name: Isononyl alcohol

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An In-depth Technical Guide to the Environmental Fate and Biodegradability of **Isononyl Alcohol**

Introduction: Understanding Isononyl Alcohol

Isononyl alcohol (INA) is a primary, branched-chain alcohol with the chemical formula $C_9H_{20}O$.^{[1][2]} It is not a single compound but rather a complex mixture of isomers, primarily C9 oxo-alcohols, produced industrially through the hydroformylation of octene isomers.^{[3][4][5]} This process results in a clear, colorless liquid with a characteristic odor.^[6]

The primary industrial application of INA, accounting for a significant portion of its market, is as a chemical intermediate in the production of high-molecular-weight plasticizers.^{[3][5][7]} Most notably, it is a precursor to diisononyl phthalate (DINP) and diisononyl cyclohexanoate (DINCH), which are used to impart flexibility and durability to polyvinyl chloride (PVC) products like flooring, wires, and automotive interiors.^{[4][5][8]} Additionally, INA is used to manufacture surfactants, which are key ingredients in environmentally friendly cleaning formulations, and as a solvent in coatings and paints.^{[4][7]} Given its widespread use, a thorough understanding of its environmental behavior is critical for researchers, regulators, and industry professionals.

Physicochemical Properties: The Foundation of Environmental Behavior

The environmental distribution and persistence of any chemical are fundamentally governed by its physical and chemical properties. These parameters determine how **isononyl alcohol** partitions between air, water, soil, and biota.

Property	Value	Source
Molecular Formula	C ₉ H ₂₀ O	[1][6][9]
Molecular Weight	144.25 g/mol	[1][6][9]
Physical State	Colorless Liquid	[2][10]
Boiling Point	194 - 215 °C at 760 mmHg	[2][6][9][10]
Melting Point	-70 °C to -30 °C	[2][6]
Water Solubility	Slightly soluble / Low	[6][10]
Vapor Pressure	0.119 mmHg at 25°C	[2][9]
Log P (Octanol-Water Partition Coeff.)	3.5	[1]
Henry's Law Constant (kH)	4.12 x 10 ⁻⁵ atm·m ³ /mol	[10]

The low water solubility and a Log P value greater than 3 indicate that **isononyl alcohol** is hydrophobic. This suggests a tendency to partition from the aqueous phase into organic matter, such as soil, sediment, and biological tissues, rather than remaining dissolved in water. Its vapor pressure and Henry's Law constant indicate a moderate potential to volatilize from water and soil surfaces into the atmosphere.

Environmental Fate and Distribution

Upon release into the environment, **isononyl alcohol** will partition across different environmental compartments based on its physicochemical properties. Biodegradation is the primary mechanism of removal from all compartments.

Atmospheric Fate

Due to its vapor pressure, a fraction of **isononyl alcohol** released to soil or water will volatilize into the atmosphere.[10] In the air, the dominant degradation process is predicted to be indirect

photo-oxidation, reacting with photochemically produced hydroxyl radicals. The unsaturated alkyl chain structure makes it susceptible to oxidation. It is not expected to persist in the atmosphere.

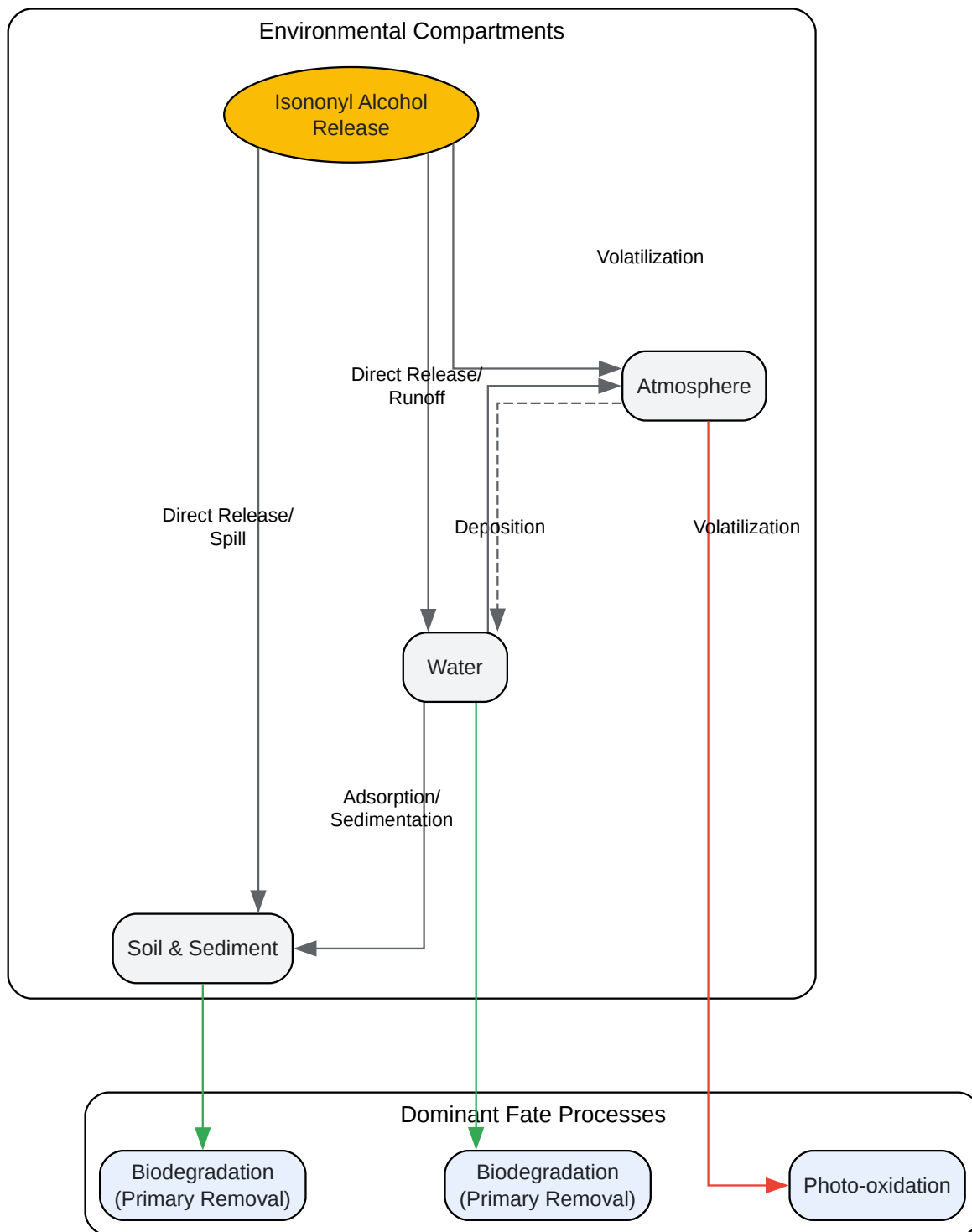
Aquatic Fate

If released into an aquatic system, **isononyl alcohol**'s low water solubility and moderate volatility mean it will primarily partition to suspended solids and sediment or volatilize into the air.^[10] The most significant removal process in water is microbial biodegradation. Studies have consistently shown that **isononyl alcohol** is readily biodegradable, meaning it is quickly broken down by microorganisms in aquatic environments.^[4]

Terrestrial Fate

When introduced to soil, **isononyl alcohol** is expected to exhibit low to medium mobility.^[11] Its high Log P value suggests strong adsorption to soil organic matter.^{[12][13]} This binding reduces the likelihood of it leaching into groundwater.^{[11][14]} The primary route of removal from soil is, again, biodegradation by soil microorganisms.

The following diagram illustrates the principal pathways for **isononyl alcohol** in the environment.



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Fig 1: Environmental partitioning and fate of **isononyl alcohol**.

Biodegradability: The Core of Environmental Removal

The persistence of a chemical is a key factor in its overall environmental risk. For **isononyl alcohol**, extensive testing has demonstrated a low potential for persistence due to its susceptibility to microbial degradation.

Classification: Readily Biodegradable

Isononyl alcohol is classified as "readily biodegradable".^[4] This is a formal classification based on stringent screening tests defined by the Organisation for Economic Co-operation and Development (OECD).^[15] A substance that passes these tests is assumed to undergo rapid and ultimate biodegradation in the environment and is considered "not persistent".^[15]

Standardized Biodegradability Testing

The "readily biodegradable" status is determined using the OECD 301 series of tests.^[16]^[17] These aerobic aqueous screening tests expose the test substance to a mixed population of microorganisms (typically from wastewater treatment plants) over a 28-day period.^[15]

Key Principles of OECD 301 Tests:

- **Ultimate Biodegradation:** The tests measure the complete conversion of the organic chemical to carbon dioxide (CO₂), water, mineral salts, and new microbial biomass.^[18]
- **Pass Criteria:** To be classified as readily biodegradable, a substance must achieve a specific level of degradation within a "10-day window." This window begins once 10% biodegradation is reached and requires the pass level to be met within the next 10 days (and before day 28 of the test).^[19]
 - For tests measuring CO₂ evolution or oxygen demand (e.g., OECD 301B, 301F), the pass level is ≥60% of the theoretical maximum.^[16]^[19]
 - For tests measuring Dissolved Organic Carbon (DOC) removal (e.g., OECD 301A), the pass level is ≥70%.^[16]^[19]

- **Validity Checks:** The tests include blanks (inoculum only) to account for endogenous activity and a reference substance (e.g., sodium benzoate) to confirm the viability of the microbial inoculum.^[19]

Studies on phthalate monoesters, including **isononyl alcohol**, have shown degradation rates of 90% and more, comfortably exceeding the stringent pass criteria for ready biodegradability.

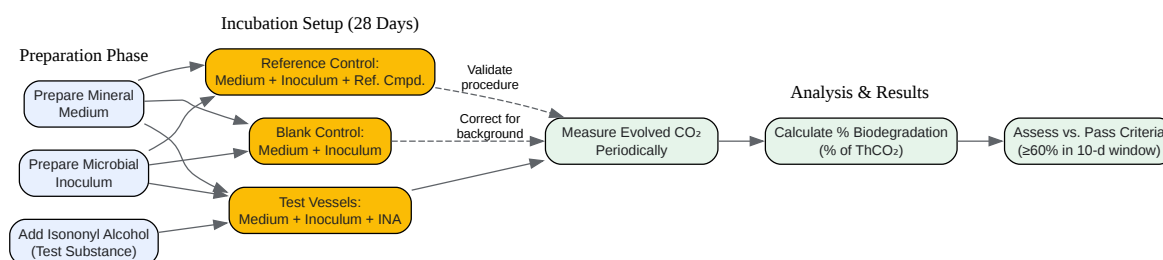
Experimental Protocol: OECD 301B - CO₂ Evolution Test

This protocol provides a generalized, step-by-step methodology for assessing the ready biodegradability of a substance like **isononyl alcohol**.

- **Preparation of Mineral Medium:** A buffered, aqueous mineral salt medium is prepared. It contains essential minerals but lacks a carbon source to ensure the test substance is the primary food for the microorganisms.
- **Inoculum Preparation:** The microbial inoculum is typically sourced from the activated sludge of a domestic wastewater treatment plant. It is washed and prepared to a specific concentration.
- **Test Setup:**
 - **Test Vessels:** Multiple sealed flasks are prepared containing the mineral medium, the test substance (**isononyl alcohol**) at a known concentration (e.g., 10-20 mg/L of organic carbon), and the microbial inoculum.
 - **Blank Controls:** Control flasks are prepared with only the mineral medium and inoculum to measure background CO₂ production.
 - **Reference Control:** A flask with a readily biodegradable reference compound (e.g., sodium benzoate) is run in parallel to validate the test procedure.^[19]
 - **Toxicity Control:** A flask containing both the test substance and the reference compound is included to check for potential inhibitory effects of the test substance on the microorganisms.^[19]

- Incubation: The flasks are incubated in the dark at a constant temperature (e.g., 22 ± 2 °C) for 28 days with continuous stirring or shaking to ensure aerobic conditions.
- CO₂ Measurement: The CO₂ evolved from the biodegradation process is trapped in a barium hydroxide or sodium hydroxide solution. The amount of CO₂ is measured periodically by titrating the remaining hydroxide or by analyzing the Total Inorganic Carbon (IC).
- Data Analysis: The cumulative amount of CO₂ produced in the test vessels (corrected for the blank) is calculated as a percentage of the theoretical maximum CO₂ (ThCO₂) that could be produced from the amount of **isononyl alcohol** added. The biodegradation curve is plotted over time.

The following diagram illustrates this experimental workflow.



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Fig 2: Workflow for an OECD 301B ready biodegradability test.

Ecotoxicity Profile

While **isononyl alcohol** is readily biodegradable, its potential for aquatic toxicity before degradation is an important consideration. Safety data sheets indicate it is harmful to aquatic life with long-lasting effects (H412).[2] Studies on phthalate monoesters have shown that acute aquatic toxicity is related to the carbon chain length, with toxicity values for isononyl monoester

leveling off around 30 mg/L. The rapid biodegradation of **isononyl alcohol** mitigates the risk of long-term exposure and chronic effects in the environment.

Conclusion

Isononyl alcohol is a high-production-volume chemical with widespread industrial applications. Its environmental profile is characterized by:

- **Low Persistence:** It is readily biodegradable, meaning it is quickly and completely broken down by microorganisms in soil and water.^[4]
- **Compartmentalization:** Due to its physicochemical properties, it tends to partition to soil, sediment, and the atmosphere rather than remaining dissolved in water.
- **Low Mobility:** In soil, it is expected to have low mobility due to strong adsorption to organic matter, minimizing the risk of groundwater contamination.

Overall, the rapid rate of biodegradation is the defining characteristic of **isononyl alcohol**'s environmental fate, preventing it from persisting and accumulating in the environment.

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